

Navigating the Disposal of Simfibrate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Simfibrate**
Cat. No.: **B1681679**

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Essential guidance for the safe and compliant disposal of **Simfibrate**, ensuring the protection of personnel and the environment.

For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount. **Simfibrate**, a fibrate class lipid-lowering agent, requires careful consideration for its end-of-life cycle. This guide provides a procedural framework for its disposal, aligning with best practices for laboratory safety and regulatory compliance.

Chemical and Physical Properties of Simfibrate

A clear understanding of a compound's properties is the first step in its safe management. The following table summarizes the key quantitative data for **Simfibrate**.

Property	Value
CAS Registry Number	14929-11-4[1]
Molecular Formula	C ₂₃ H ₂₆ Cl ₂ O ₆ [1][2]
Molecular Weight	469.36 g/mol [1][2]
Melting Point	51-53 °C[3]
Boiling Point	197-200 °C @ 0.03 Torr[1][3]

Step-by-Step Disposal Protocol for Simfibrate

While a specific Safety Data Sheet (SDS) for **Simfibrate** is not readily available, data from related fibrates and its derivative, clofibrate acid, indicate that it should be treated as a hazardous waste.^{[4][5][6][7]} The following protocol is based on general principles for the disposal of hazardous pharmaceutical waste.

Waste Identification and Classification

The initial and most critical step is to classify the waste. Based on available data for similar compounds, **Simfibrate** waste should be presumed hazardous.^{[4][5][7]} This includes:

- Expired or unused pure **Simfibrate**.
- Grossly contaminated personal protective equipment (PPE).
- Spill cleanup materials.
- Contaminated labware (e.g., vials, flasks).

Personal Protective Equipment (PPE)

Before handling **Simfibrate** for disposal, ensure the use of appropriate PPE to minimize exposure:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.

Segregation and Containerization

Proper segregation prevents accidental mixing of incompatible wastes.

- Waste Container: Use a dedicated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the chemical properties of **Simfibrate**.
- Labeling: The label should clearly state "Hazardous Waste" and identify the contents, including the full chemical name ("**Simfibrate**").

Spill Management

In the event of a spill, follow these procedures:

- Evacuate: Alert personnel in the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For solid spills, carefully sweep or vacuum the material. Avoid generating dust. For liquid spills, use an inert absorbent material.
- Clean: Decontaminate the spill area with an appropriate solvent.
- Dispose: All cleanup materials must be placed in the hazardous waste container.

Storage of Waste

Store the sealed hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials. Storage should comply with institutional and regulatory time limits for hazardous waste accumulation.

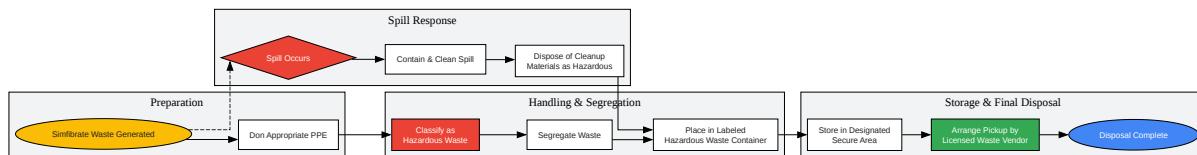
Final Disposal

The final disposal of **Simfibrate** waste must be conducted through a licensed hazardous waste management company.[\[6\]](#)

- Do not dispose of **Simfibrate** down the drain or in the regular trash.[\[6\]](#) This is to prevent environmental contamination and potential harm to aquatic life.[\[7\]](#)[\[8\]](#)
- Documentation: Maintain a record of the waste generated and its disposal, in line with institutional and regulatory requirements.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Simfibrate**.



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Caption: Workflow for the proper disposal of **Simfibrate** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **Simfibrate**, upholding the highest standards of laboratory safety and chemical handling.

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